

An In-Depth Technical Guide to 4-Biphenylsulfonic Acid: Synonyms, Properties, and Applications

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Compound of Interest

Compound Name: 4-Biphenylsulfonic acid

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Introduction to 4-Biphenylsulfonic Acid

4-Biphenylsulfonic acid, a prominent member of the aromatic sulfonic acid family, is a versatile organic compound with significant applications across various scientific disciplines. Its unique molecular architecture, characterized by a biphenyl backbone and a sulfonic acid functional group, imparts a distinct set of chemical and physical properties that render it valuable in organic synthesis, analytical chemistry, and pharmaceutical development. This guide provides a comprehensive overview of **4-biphenylsulfonic acid**, encompassing its nomenclature, physicochemical characteristics, synthesis, and diverse applications, with a focus on providing practical insights for laboratory and industrial use.

Nomenclature and Identification: A Comprehensive List of Synonyms and Alternative Names

Precise identification of chemical compounds is paramount in scientific research and development. **4-Biphenylsulfonic acid** is known by a variety of synonyms and alternative names in chemical literature and commercial catalogs. Understanding these different naming conventions is crucial for effective information retrieval and clear communication within the scientific community.

The primary identifier for this compound is its CAS (Chemical Abstracts Service) number, which is 2113-68-0.[1][2] Its systematic IUPAC (International Union of Pure and Applied Chemistry) name is 4-phenylbenzenesulfonic acid.[3][4]

Below is a comprehensive table of synonyms and alternative names for **4-Biphenylsulfonic acid**:

Synonym/Alternative Name	Source/Context
4-Phenylbenzenesulfonic acid	IUPAC Name[3][4]
p-Biphenylsulfonic acid	Common Name
Biphenyl-4-sulfonic acid	Common Variation[1]
[1,1'-Biphenyl]-4-sulfonic acid	Systematic Name[4]
4-Sulfobiphenyl	Alternative Name
Xenylsulfonic acid	Trivial Name
p-Diphenylsulfonic acid	Trivial Name
Biphenyl-4-sulfonate	Anionic form[1]
4-Biphenylsulfonic acid hydrate	Hydrated form
Sodium 4-biphenylsulfonate	Sodium salt[1]

Physicochemical Properties

The utility of **4-biphenylsulfonic acid** in various applications is a direct consequence of its distinct physical and chemical properties.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₀ O ₃ S	[1][2]
Molecular Weight	234.27 g/mol	[2]
Appearance	White to off-white solid	
Melting Point	135-138 °C	[1]
Solubility	Soluble in water	[1]
pKa	-0.61 ± 0.50 (Predicted)	[1]

Synthesis of 4-Biphenylsulfonic Acid

The most common method for the synthesis of **4-biphenylsulfonic acid** is the electrophilic aromatic substitution reaction of biphenyl, specifically through sulfonation. The choice of sulfonating agent and reaction conditions can be tailored to optimize the yield and purity of the desired product.

Sulfonation of Biphenyl

The sulfonation of biphenyl primarily yields the para-substituted product, **4-biphenylsulfonic acid**, due to the steric hindrance at the ortho positions.

Caption: General reaction scheme for the sulfonation of biphenyl.

Detailed Experimental Protocol: Sulfonation of Biphenyl with Sulfuric Acid and Thionyl Chloride

This protocol describes a laboratory-scale synthesis of **4-biphenylsulfonic acid**, where thionyl chloride is used to drive the reaction to completion by removing the water formed during the reaction.

Materials:

- Biphenyl
- Concentrated Sulfuric Acid (98%)

- Thionyl Chloride
- Toluene (or other suitable solvent)
- Calcium Carbonate
- Hydrochloric Acid

Procedure:

- In a three-necked round-bottom flask equipped with a mechanical stirrer, a reflux condenser, and a dropping funnel, add biphenyl and a solvent such as toluene.
- Slowly add concentrated sulfuric acid to the stirred mixture.
- Add thionyl chloride dropwise to the reaction mixture. The reaction of thionyl chloride with the water produced during sulfonation generates sulfur dioxide and hydrogen chloride, which are expelled as gases, thus shifting the equilibrium towards the product.
- Heat the mixture to reflux and maintain for a specified period (e.g., 2-4 hours), monitoring the reaction progress by thin-layer chromatography (TLC).
- After completion, cool the reaction mixture and carefully quench it by pouring it onto ice.
- Neutralize the excess acid by adding a base, such as calcium carbonate, until the effervescence ceases.
- Filter the mixture to remove the insoluble calcium sulfate.
- Acidify the filtrate with hydrochloric acid to precipitate the **4-biphenylsulfonic acid**.
- Collect the precipitated product by vacuum filtration, wash with cold water, and dry under vacuum.

Applications in Scientific Research and Industry

4-Biphenylsulfonic acid's unique properties make it a valuable tool in a range of scientific and industrial applications.

Catalyst in Organic Synthesis

As a strong acid, **4-biphenylsulfonic acid** is an effective catalyst for various organic transformations, often offering advantages over traditional mineral acids in terms of selectivity and ease of handling.

- **Esterification Reactions:** It can be used to catalyze the esterification of carboxylic acids with alcohols. Its organic nature can enhance its solubility in non-polar reaction media. For instance, it has been shown to be an effective catalyst for the esterification of fatty acids.^[5]
- **Hydrolysis of Polysaccharides:** Biphenyl-4-sulfonic acid hydrate has been reported to be a more efficient catalyst than sulfuric acid for the hydrolysis of cellulose to D-glucose.^{[2][6]}

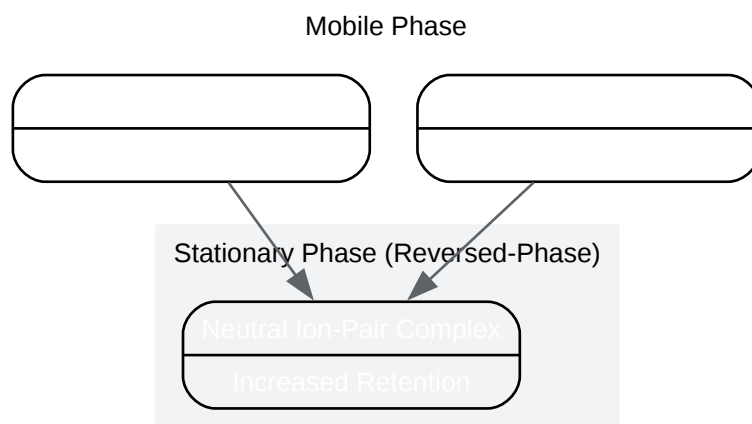
Intermediate in Pharmaceutical Synthesis

The biphenyl moiety is a common structural motif in many pharmaceutical agents. **4-Biphenylsulfonic acid** can serve as a key intermediate in the synthesis of various active pharmaceutical ingredients (APIs).

A notable example is its relevance in the synthesis of valsartan, an angiotensin II receptor blocker used to treat high blood pressure.^{[6][7][8][9][10]} The synthesis of valsartan often involves the construction of a biphenyl core, and derivatives of **4-biphenylsulfonic acid** can be utilized in these synthetic routes.

Ion-Pairing Reagent in Chromatography

In analytical chemistry, **4-biphenylsulfonic acid** and its salts are employed as ion-pairing reagents in reverse-phase high-performance liquid chromatography (HPLC).^{[3][11][12][13]}



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Caption: Mechanism of ion-pair chromatography using 4-biphenylsulfonate.

The sulfonic acid group can ionize to form a sulfonate anion. This anion can then form a neutral ion-pair with a positively charged analyte in the mobile phase. This neutral complex has a greater affinity for the non-polar stationary phase, leading to increased retention and improved separation of polar analytes that would otherwise elute quickly.

Safety, Handling, and Toxicology

As with any chemical reagent, proper safety precautions must be observed when handling **4-biphenylsulfonic acid**.

Hazard Identification:

- Acute Toxicity: Harmful if swallowed.
- Skin Corrosion/Irritation: May cause skin irritation.
- Eye Damage/Irritation: Causes serious eye irritation.

Recommended Handling Procedures:

- Use in a well-ventilated area or under a fume hood.

- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Avoid breathing dust.
- Wash hands thoroughly after handling.

Toxicological Information:

- Limited data is available on the comprehensive toxicology of **4-biphenylsulfonic acid**.
- Studies on related compounds, such as p-chlorobenzenesulfonic acid (pCBSA), have shown a no-observed-adverse-effect level (NOAEL) in rats.[14][15]
- There is a lack of extensive data on its ecotoxicity and environmental fate.[15] However, studies on the biodegradation of linear alkylbenzene sulfonates suggest that the sulfophenyl carboxylate intermediates can be completely degraded under aerobic conditions in seawater. [16]

Conclusion

4-Biphenylsulfonic acid is a multifaceted compound with a broad spectrum of synonyms and applications that are of significant interest to researchers and professionals in the chemical and pharmaceutical sciences. Its utility as a catalyst, a synthetic intermediate, and an analytical reagent underscores its importance in modern chemistry. A thorough understanding of its properties, synthesis, and safe handling practices, as outlined in this guide, is essential for its effective and responsible use in the laboratory and beyond.

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